

Critical Triage: Is this the compound you mean?

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Compound of Interest

Compound Name: 1-Phenylmelatonin

Cat. No.: B14130167

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Before proceeding with stability protocols, verify the specific isomer, as their chemical behaviors in aqueous solution differ radically.

Feature	1-Phenylmelatonin (N-Phenyl)	2-Phenylmelatonin (C-Phenyl)
Structure	Phenyl group attached to Indole Nitrogen (Position 1).	Phenyl group attached to Carbon 2 (Next to Nitrogen).
Prevalence	Rare. Primarily a theoretical or custom synthesis tool. [1]	Common. High-affinity MT1/MT2 receptor agonist.
Solubility	Extremely Hydrophobic. No N-H hydrogen bond donor.	Hydrophobic. Similar to melatonin but bulkier.
Oxidation	Resistant to classical AFMK formation (blocked N1).	Resistant to C2-C3 cleavage (Steric protection).

Note: This guide primarily addresses **1-Phenylmelatonin** as requested, but includes specific notes for 2-Phenylmelatonin where applicable, given its prevalence in drug discovery.

Module 1: Solubility & Stock Preparation

The Core Issue: **1-Phenylmelatonin** is virtually insoluble in pure aqueous buffers. The N-phenyl substitution removes the indole N-H hydrogen bond donor, drastically increasing lipophilicity compared to native melatonin.

Troubleshooting: "My solution precipitated immediately upon dilution."

Root Cause: Rapid change in dielectric constant when diluting organic stock into aqueous buffer ("Crash-out" effect). Solution: Use a step-down dilution method with an intermediate co-solvent.

Optimized Solubilization Protocol:

- Primary Stock (10 mM): Dissolve pure solid in 100% DMSO (Dimethyl sulfoxide). Vortex until clear.
 - Stability:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Stable at -20°C for 6 months (protect from light).
- Intermediate Working Solution (1 mM): Dilute Primary Stock 1:10 into PEG-400 or Propylene Glycol.
 - Why? These solvents bridge the polarity gap between DMSO and water.
- Final Aqueous Buffer (10 µM - 100 µM): Slowly add the Intermediate Solution to your vortexing aqueous buffer (PBS or HBSS).
 - Max DMSO limit: Ensure final DMSO concentration is < 0.5% to avoid cytotoxicity in biological assays.

Module 2: Aqueous Stability (Oxidation & Hydrolysis)

The Core Issue: "I see a yellow/brown discoloration in my buffer after 24 hours."

Mechanism of Degradation

Native melatonin degrades via oxidative cleavage of the C2-C3 double bond to form AFMK (N¹-acetyl-N²-formyl-5-methoxykynuramine).[7][8]

- **1-Phenylmelatonin** Specifics: The N-phenyl group blocks the formation of standard AFMK because the N1 position is occupied. However, the electron-rich indole ring is still susceptible to hydroxylation by hydroxyl radicals (

OH) and eventual polymerization (browning).

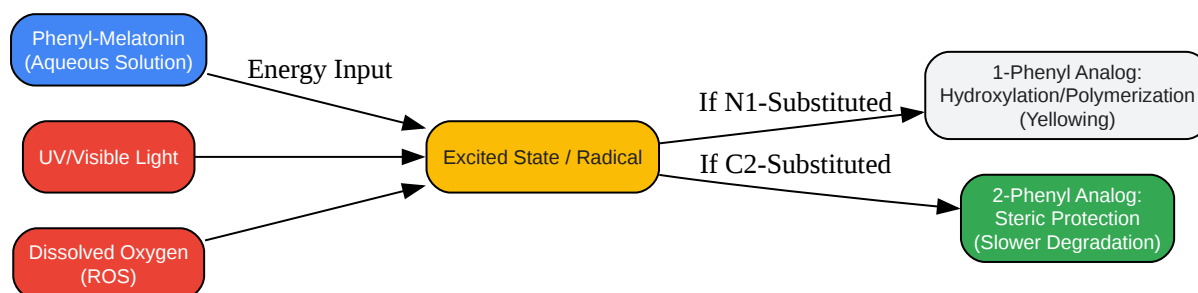
- **2-Phenylmelatonin** Specifics: The Phenyl group at C2 provides steric hindrance, protecting the C2-C3 bond. It is generally more stable than native melatonin.

Experimental Protocol: Stability Verification (HPLC)

If you observe potency loss, run this validation:

- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) gradient (5% 95% ACN).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Kinetex).
- Detection: UV at 240 nm (Indole absorption) and 310 nm (Degradation product formation).
- Acceptance Criteria: Purity > 95% after 24h incubation at 37°C.

Visualizing the Degradation Logic:



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Figure 1: Differential degradation risks based on substitution pattern. N1-substitution (1-Phenyl) leads to non-AFMK oxidative pathways, while C2-substitution (2-Phenyl) offers steric protection.

Module 3: Photostability

The Core Issue: "My EC50 values shift after working on the bench." Fact: Indoles are photosensitizers. They absorb UV/Blue light, generating singlet oxygen which self-destructs the molecule.

Protocol:

- Amber Glass: Mandatory for all stocks.
- Red Light: If handling solid powder for extended periods, use red-filtered room light (indoles absorb minimally >600nm).
- Aluminum Foil: Wrap all aqueous reservoirs (syringes, reservoirs) during perfusion experiments.

Module 4: pH Sensitivity

The Core Issue: Hydrolysis of the amide side chain (Deacetylation).

- Risk: Low. The amide bond is relatively stable at physiological pH (7.4).
- Danger Zone: pH < 3 or pH > 10.
- 1-Phenyl Specific: The bulky N-phenyl group may slightly distort the electronic structure, but the side chain (N-acetyl) remains the primary hydrolysis site.

Recommended Buffer Systems:

- Best: HEPES or Phosphate (pH 7.0 - 7.4).
- Avoid: Carbonate buffers (pH > 9) or unbuffered Saline (can drift acidic).

Summary Data Table

Parameter	Native Melatonin	1-Phenylmelatonin (Predicted)	2-Phenylmelatonin (Observed)
Water Solubility	0.1 mg/mL (Poor)	< 0.01 mg/mL (Insoluble)	~0.05 mg/mL (Very Poor)
Primary Degradation	C2-C3 Cleavage (AFMK)	Ring Hydroxylation / Polymerization	Slow Oxidation
Light Sensitivity	High	High	Moderate
Max Aqueous Stability	~24 Hours (4°C)	< 12 Hours (due to precipitation risk)	> 48 Hours (4°C)

References

- Daya, S., et al. (2001). "The effect of variations in pH and temperature on stability of melatonin in aqueous solution." [6][9] Journal of Pineal Research. [2][5][6]
 - Key Finding: Melatonin is stable for ~2 days at room temperature across pH 4-10 but degrades significantly over 21 days.
- Mahal, H. S., et al. (1999). "Antioxidant properties of melatonin: a pulse radiolysis study." Free Radical Biology and Medicine.
 - Key Finding: Establishes the mechanism of radical
- Rivara, S., et al. (2005). "Melatonin Receptor Agonists: SAR and Applications." Current Topics in Medicinal Chemistry.
- Zetner, D., et al. (2020). "Solubility and stability of melatonin in propylene glycol, glycofurol, and dimethyl sulfoxide." [9] F1000Research.
 - Key Finding: Confirms DMSO and Glycofurol as superior solvents for long-term stability compared to aqueous buffers.

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